

A Comparative Analysis of Outgassing Rates in Common High-Vacuum Greases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

For researchers, scientists, and drug development professionals operating in vacuum environments, the selection of appropriate vacuum grease is critical to maintaining system integrity and preventing contamination. Outgassing, the release of volatile compounds from a material under vacuum, can significantly impact the ultimate pressure achievable and interfere with sensitive experiments. This guide provides a comparative study of the outgassing properties of three widely used vacuum greases: Apiezon L, Dow Corning High Vacuum Grease, and Krytox LVP.

This comparison summarizes available quantitative data on the outgassing characteristics of these greases, supported by detailed experimental methodologies for context and reproducibility.

Quantitative Comparison of Outgassing Properties

The selection of a vacuum grease is often a trade-off between vapor pressure, thermal stability, and chemical inertness. The following table summarizes key outgassing-related properties for Apiezon L, Dow Corning High Vacuum Grease, and Krytox LVP. It is important to note that a direct comparison of outgassing rates in Torr-L/s/cm² is challenging due to the lack of publicly available data measured under identical conditions for all three products. The data presented is compiled from various technical data sheets and experimental reports.

Property	Apiezon L	Dow Corning High Vacuum Grease	Krytox LVP
Grease Type	Hydrocarbon	Silicone	Perfluoropolyether (PFPE)
Vapor Pressure @ 20°C (Torr)	7×10^{-11} [1][2][3][4][5]	$\sim 1 \times 10^{-6}$ (Usable vacuum range)[6]	$< 1 \times 10^{-13}$ [7][8][9][10]
ASTM E595 Total Mass Loss (TML)	$< 1.0\%$ [1][2]	Data not readily available	Data not readily available
ASTM E595 Collected Volatile Condensable Material (CVCM)	$< 0.1\%$ [1][2]	Data not readily available	Data not readily available
Specific Outgassing Rate	Data not readily available	Qualitatively higher at room temperature[6]	2.8×10^{-8} Torr-L/s/cm ² (after 1 hour at 12°C) ¹
Temperature Range (°C)	10 to 30[1]	-40 to 204[11]	-15 to 300[7][8][9][10]

¹ This value was converted from the reported 2.8×10^{-4} mbar·l/s for a 100 cm² surface area.[12]

Discussion of Outgassing Characteristics

Apiezon L is a hydrocarbon-based grease renowned for its extremely low vapor pressure, making it suitable for ultra-high vacuum (UHV) applications at room temperature.[3][4][5] Its ASTM E595 results indicate low total mass loss and minimal condensable volatiles, which is crucial for applications sensitive to contamination.[1][2] However, its narrow operating temperature range limits its use in systems with significant thermal cycling.

Dow Corning High Vacuum Grease is a silicone-based product widely used in general high-vacuum applications. While specific outgassing rate data is not readily published, it is generally considered to have a higher outgassing rate at room temperature compared to hydrocarbon and PFPE greases.[6] It is suitable for vacuum levels down to the 1×10^{-6} Torr range.[6] Its primary advantages are its wide operating temperature range and chemical resistance.

Krytox LVP (Low Vapor Pressure) is a perfluoropolyether (PFPE)-based grease offering the lowest vapor pressure of the three.^{[7][8][9][10]} This, combined with its chemical inertness and high thermal stability, makes it an excellent choice for demanding applications, including those involving reactive gases or extreme temperatures.^{[13][14]} The available specific outgassing rate data, even after a short pump-down period, suggests a low outgassing profile.

Experimental Protocols for Measuring Outgassing Rates

The outgassing data presented in this guide is typically determined using standardized test methods. The following are detailed overviews of the most relevant experimental protocols.

ASTM E595: Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment

This is a standard screening method to determine the volatile content of materials in a vacuum.^[15]

Methodology:

- **Sample Preparation:** A pre-weighed sample of the material is placed in a temperature-controlled effusion cell.
- **Vacuum Exposure:** The cell is placed in a vacuum chamber and heated to 125°C under a vacuum of at least 5×10^{-5} Torr for 24 hours.^[15]
- **Collection of Volatiles:** Outgassed products that leave the sample impinge on a collector plate maintained at 25°C.^[15]
- **Measurement:**
 - **Total Mass Loss (TML):** The sample is weighed again after the test to determine the percentage of mass lost.

- Collected Volatile Condensable Material (CVCM): The collector plate is weighed to determine the mass of the condensed volatile materials.

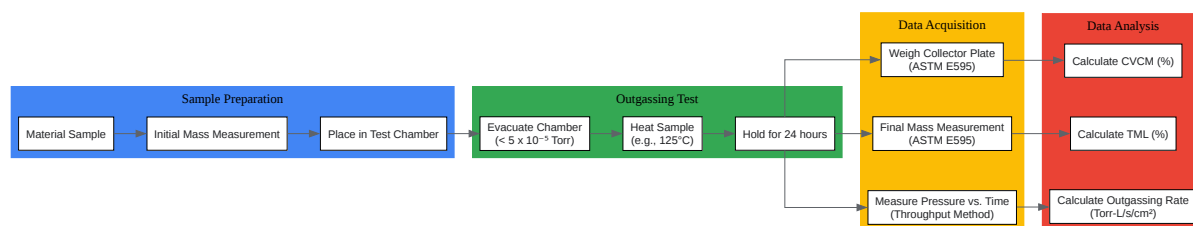
A low TML and CVCM are desirable, particularly for applications in space or with sensitive optical components.

Throughput Method for Specific Outgassing Rate Measurement

This method is used to determine the rate at which gas is evolved from a material's surface over time. The data for Krytox LVP was likely obtained using a similar methodology.

Methodology:

- Test Chamber Setup: The material sample is placed in a vacuum chamber with a known surface area. This chamber is connected to a high-vacuum pump through an orifice or conductance-limiting element of known conductance (C).
- Pressure Measurement: Pressure gauges are placed on both sides of the conductance, measuring the pressure in the sample chamber (P_1) and the pumping chamber (P_2).
- Outgassing Rate Calculation: The total outgassing flow (Q) is calculated using the pressure difference across the conductance: $Q = (P_1 - P_2) \times C$.
- Blank Measurement: To determine the net outgassing of the sample, the measurement is repeated on the empty chamber. The difference between the two measurements provides the outgassing rate of the sample material.
- Specific Outgassing Rate: The outgassing rate (Q) is then normalized by the sample's surface area (A) to obtain the specific outgassing rate in units of Torr-L/s/cm².



[Click to download full resolution via product page](#)

Workflow for determining vacuum grease outgassing rates.

ASTM E1559: Standard Test Method for Contamination Outgassing Characteristics of Spacecraft Materials

This method provides a more detailed characterization of outgassing kinetics over time and at different temperatures.^{[15][16][17][18][19]}

Methodology:

- **Effusion Cell and QCM:** A sample is heated in a temperature-controlled effusion cell within a vacuum chamber. The outgassed flux impinges on several Quartz Crystal Microbalances (QCMs) held at various temperatures.
- **Isothermal Mass Loss:** The mass collected on a liquid nitrogen-cooled QCM is used to determine the total mass loss as a function of time.
- **Condensable Material:** Other QCMs held at higher temperatures measure the amount of volatile condensable material at those specific temperatures.

- Thermogravimetric Analysis: At the end of the isothermal test, the QCMs are heated to measure the mass loss from the collected deposits as a function of temperature, providing information on the volatility of the condensed species.

This method is particularly useful for generating data for contaminant prediction models in sensitive systems like spacecraft.[17][19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. proscitech.com.au [proscitech.com.au]
- 2. emsdiasum.com [emsdiasum.com]
- 3. tedpella.com [tedpella.com]
- 4. ajvs.com [ajvs.com]
- 5. Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, CAS #8009-03-8 | Z05039 | SPI Supplies [2spi.com]
- 6. sfr.ca [sfr.ca]
- 7. krytox.com [krytox.com]
- 8. tmcindustries.com [tmcindustries.com]
- 9. Krytox LVP grease [miller-stephenson.com]
- 10. ajvs.com [ajvs.com]
- 11. ksfe.com.my [ksfe.com.my]
- 12. dcc.ligo.org [dcc.ligo.org]
- 13. Perfluoropolyether - Wikipedia [en.wikipedia.org]
- 14. Development of a Space Grease Lubricant with Long-Term-Storage Properties [mdpi.com]
- 15. osilab.com [osilab.com]
- 16. store.astm.org [store.astm.org]

- 17. ntrs.nasa.gov [ntrs.nasa.gov]
- 18. matestlabs.com [matestlabs.com]
- 19. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [A Comparative Analysis of Outgassing Rates in Common High-Vacuum Greases]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171838#comparative-study-of-outgassing-rates-of-different-vacuum-greases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com